

CAS number 3696-23-9 properties and hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-chlorophenyl)thiourea

Cat. No.: B016342

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An In-depth Technical Guide to (4-Chlorophenyl)thiourea (CAS Number: 3696-23-9)

This technical guide provides a comprehensive overview of the chemical and physical properties, associated hazards, and relevant experimental protocols for (4-Chlorophenyl)thiourea, identified by CAS number 3696-23-9. This document is intended for researchers, scientists, and professionals involved in drug development and chemical research.

Chemical and Physical Properties

(4-Chlorophenyl)thiourea is a solid organic compound. Its key properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	3696-23-9	N/A
Synonyms	1-(4-Chlorophenyl)thiourea, N-(4-chlorophenyl)thiourea	[1]
Molecular Formula	C ₇ H ₇ ClN ₂ S	[2]
Molecular Weight	186.67 g/mol	[2]
Appearance	Beige to off-white or light yellow crystalline powder/solid	[3][4]
Melting Point	177 - 181 °C (350.6 - 357.8 °F)	[3]
Solubility	Insoluble in water. Soluble in Methanol.	[3][5]
Purity	Typically ≥ 98% (by HPLC)	[4]

Hazards and Safety Information

(4-Chlorophenyl)thiourea is classified as a hazardous substance. The following table summarizes its hazard classifications and corresponding precautionary statements according to the Globally Harmonized System (GHS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements	Reference
Acute Oral Toxicity	Danger	H300: Fatal if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P330: Rinse mouth. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant.	[5]	
Skin Corrosion/Irrit	Warning	H315: Causes skin	P280: Wear protective	[6]	

ation

irritation

gloves/protective clothing/eye protection/face protection.
P302 + P352:
IF ON SKIN:
Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.

Serious Eye
Damage/Eye
Irritation

Warning

H319:
Causes
serious eye
irritation

P280: Wear [6]
protective
gloves/protective clothing/eye protection/face protection.
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove

contact
lenses, if
present and
easy to do.
Continue
rinsing. P337
+ P313: If eye
irritation
persists: Get
medical
advice/attention.

Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/ga s/mist/vapors/ spray. P271: Use only outdoors or in a well- ventilated area. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physici an if you feel unwell. P403 + P233: Store	[6]
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in a well-ventilated place. Keep container tightly closed.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Call a physician immediately. Clean mouth with water.[\[3\]](#)

Handling and Storage:

- Avoid contact with skin, eyes, and clothing. Do not breathe dust.[\[3\]](#)
- Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed and locked up.[\[3\]](#)
- Incompatible with strong oxidizing agents.[\[3\]](#)

Experimental Protocols

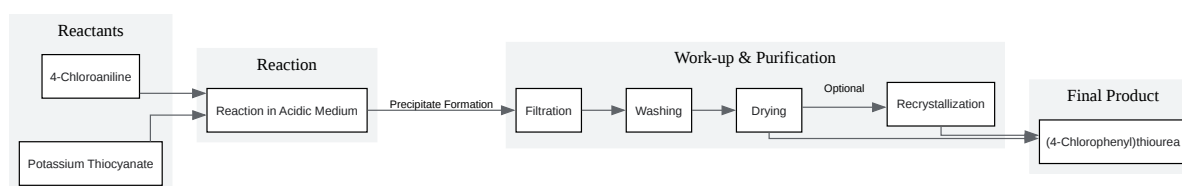
Synthesis of (4-Chlorophenyl)thiourea

While a specific, detailed protocol for the synthesis of **1-(4-Chlorophenyl)thiourea** was not found in the immediate search, a general and reliable method involves the reaction of 4-chloroaniline with a thiocyanate salt in the presence of an acid, or the reaction of 4-chlorophenyl isothiocyanate with an amine. A detailed protocol for the synthesis of a closely related compound, N-Cyano-N'-(4-chlorophenyl)thiourea, is provided below, which can be adapted.

Synthesis of N-Cyano-N'-(4-chlorophenyl)thiourea:[7]

- Suspend monosodium cyanamide (1.9 g, 29.4 mmol) in 50 mL of absolute ethanol.
- Slowly add 4-chlorophenylisothiocyanate (5.0 g, 29.4 mmol) to the suspension.
- Stir the reaction mixture at room temperature for 1 hour.
- Heat the mixture at 75°C for 4 hours.
- Cool the reaction to room temperature.
- Filter the colorless solid product and wash it with ethanol.

A general workflow for the synthesis of thiourea derivatives is depicted below.



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General synthesis workflow for (4-Chlorophenyl)thiourea.

Enzyme Inhibition Assays

Thiourea derivatives are known inhibitors of various enzymes. While specific IC_{50} values for (4-Chlorophenyl)thiourea against urease and cholinesterase were not readily available in the searched literature, it is a known inhibitor of tyrosinase. General protocols for these enzyme inhibition assays are provided below.

3.2.1. Tyrosinase Inhibition Assay

This assay is based on the measurement of the formation of dopachrome from the oxidation of L-DOPA by tyrosinase.

- Materials:
 - Mushroom Tyrosinase
 - L-DOPA (3,4-dihydroxy-L-phenylalanine)
 - Phosphate buffer (e.g., 50 mM, pH 6.8)
 - Test compound ((4-Chlorophenyl)thiourea) dissolved in a suitable solvent (e.g., DMSO)
 - 96-well microplate reader
- Protocol:
 - Prepare serial dilutions of the test compound.
 - In a 96-well plate, add phosphate buffer.
 - Add the test compound solution to the respective wells.
 - Add the tyrosinase solution.
 - Pre-incubate the plate at a specified temperature (e.g., 25°C or 37°C) for a set time (e.g., 10 minutes).
 - Initiate the reaction by adding the L-DOPA solution.
 - Measure the absorbance at a specific wavelength (e.g., 475 nm or 490 nm) in kinetic mode for a defined period (e.g., 5-60 minutes).^{[8][9]}
 - Calculate the rate of reaction and the percentage of inhibition.

3.2.2. Urease Inhibition Assay (Indophenol Method)

This assay measures the production of ammonia from the hydrolysis of urea by urease.^{[10][11]}

- Materials:
 - Jack Bean Urease
 - Urea
 - Phosphate buffer
 - Phenol reagent
 - Alkali reagent
 - Test compound
 - 96-well microplate reader
- Protocol:
 - Prepare serial dilutions of the test compound.
 - In a 96-well plate, add the test compound, urease enzyme, and buffer.
 - Pre-incubate the mixture (e.g., 37°C for 10-50 minutes).[\[10\]](#)
 - Add urea solution to initiate the reaction and incubate again.
 - Add phenol and alkali reagents to develop color.
 - Measure the absorbance at a specific wavelength (e.g., 625 nm or 630 nm).[\[10\]](#)
 - Calculate the percentage of inhibition.

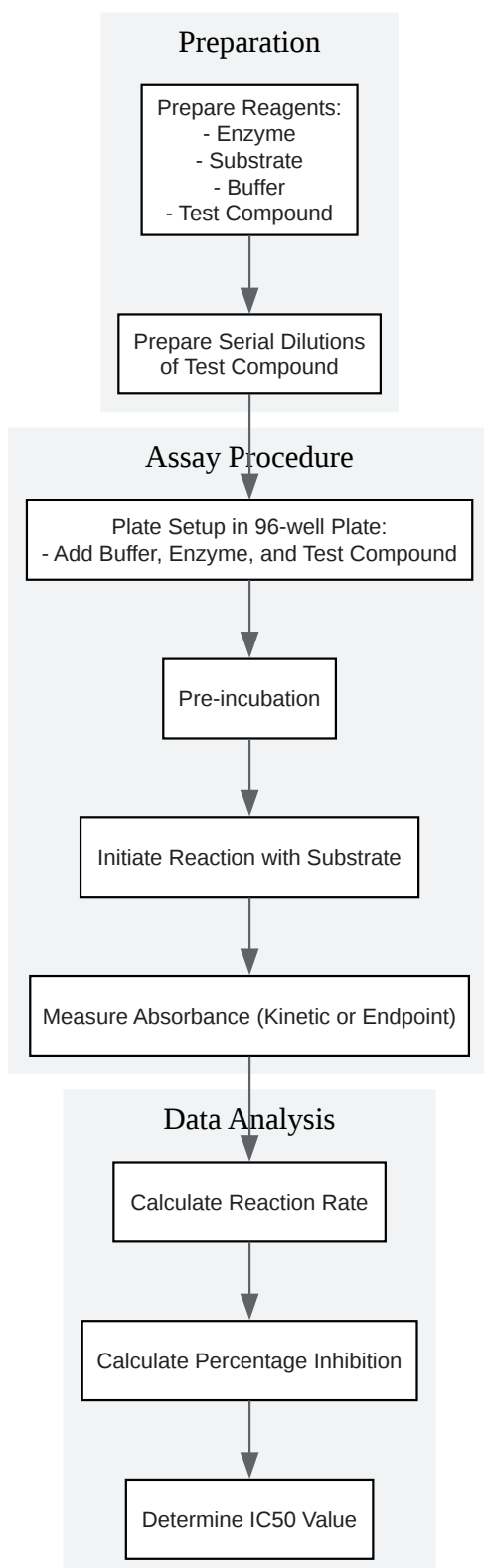
3.2.3. Cholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay measures the hydrolysis of acetylthiocholine by cholinesterase.

- Materials:
 - Acetylcholinesterase (AChE) or Butyrylcholinesterase (BChE)

- Acetylthiocholine iodide (ATCI)
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (e.g., 0.1 M, pH 8.0)
- Test compound
- 96-well microplate reader
- Protocol:
 - Prepare serial dilutions of the test compound.
 - In a 96-well plate, add phosphate buffer, DTNB solution, and the test compound solution.
 - Add the enzyme solution (AChE or BChE).
 - Pre-incubate the plate (e.g., 25°C for 15 minutes).
 - Initiate the reaction by adding the ATCI solution.
 - Measure the absorbance at 412 nm in kinetic mode for a set time.
 - Determine the reaction rate and calculate the percentage of inhibition.

A generalized workflow for an enzyme inhibition assay is presented below.



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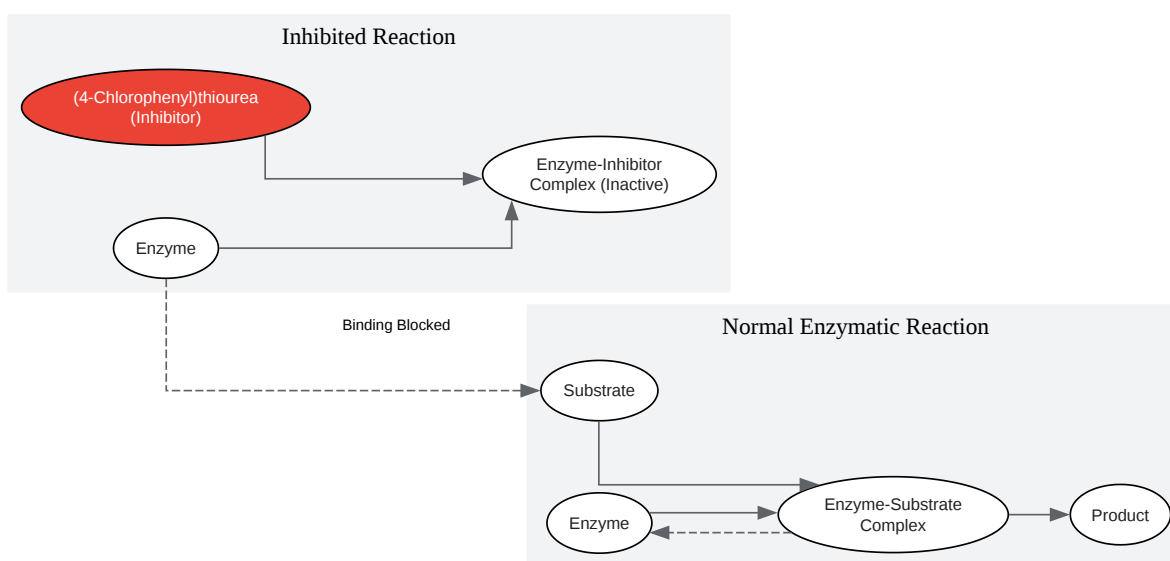
Generalized workflow for an enzyme inhibition assay.

Mechanism of Action and Signaling Pathways

The primary mechanism of action for many thiourea derivatives, including (4-Chlorophenyl)thiourea, is through enzyme inhibition. As a tyrosinase inhibitor, it is believed to interact with the active site of the enzyme, which contains copper ions, thereby preventing the catalysis of melanin synthesis.^{[2][4]} The thiourea moiety is crucial for this inhibitory activity.

While specific signaling pathways directly modulated by (4-Chlorophenyl)thiourea have not been extensively detailed in the reviewed literature, thiourea derivatives as a class have been implicated in various cellular processes. For instance, some thiourea compounds have been shown to be involved in pathways related to cancer cell signaling and angiogenesis.^[3] However, further research is required to elucidate the specific molecular targets and signaling cascades affected by (4-Chlorophenyl)thiourea.

A simplified representation of a generalized enzyme inhibition mechanism is shown below.



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Generalized enzyme inhibition mechanism.

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- To cite this document: BenchChem. [CAS number 3696-23-9 properties and hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016342#cas-number-3696-23-9-properties-and-hazards]

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